

# Spectroscopic Profile of 13-Hydroxygermacrone: A Technical Guide

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## Compound of Interest

Compound Name: 13-Hydroxygermacrone

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This technical guide provides a comprehensive overview of the spectroscopic data for **13-hydroxygermacrone**, a sesquiterpenoid isolated from *Curcuma zedoaria*. This document is intended for researchers, scientists, and professionals in the field of drug development and natural product chemistry, offering a centralized resource for the compound's nuclear magnetic resonance (NMR) and mass spectrometry (MS) data.

## Spectroscopic Data Summary

The structural elucidation of **13-hydroxygermacrone** has been accomplished through extensive spectroscopic analysis. The following tables summarize the key  $^1\text{H}$  and  $^{13}\text{C}$  NMR chemical shifts and mass spectrometry data.

### Table 1: $^1\text{H}$ NMR Spectroscopic Data for 13-Hydroxygermacrone

Position	Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) in Hz
1	4.98	d	10.5
2	2.04-2.18	m	14.0
3	2.04-2.18	m	
5	4.66	d	
6	2.91-2.98	m	10.5
9	2.91-2.98	m	
9	3.43	d	
12	1.81	s	12.0
13	4.18	d	
13	4.29	d	
14	1.42	s	12.5
15	1.62	s	

**Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for 13-Hydroxygermacrone**

Position	Chemical Shift ( $\delta$ ) ppm
1	133.1
2	24.1
3	38.1
4	135.7
5	125.0
6	28.6
7	131.3
8	207.1
9	55.5
10	126.4
11	139.8
12	17.8
13	62.8
14	15.6
15	16.6

**Table 3: Mass Spectrometry Data for 13-Hydroxygermacrone**

Ionization Mode	[M+H] <sup>+</sup> (m/z)	Key Fragment Ions (m/z)
ESI	235	Data not available in the reviewed literature

## Experimental Protocols

The spectroscopic data presented were obtained following the isolation of **13-hydroxygermacrone** from the methanolic extract of the rhizomes of *Curcuma zedoaria*[1][2].

## Isolation of 13-Hydroxygermacrone

The isolation of **13-hydroxygermacrone** was achieved from the methanolic extract of the rhizome of *Curcuma zedoaria*[\[1\]](#)[\[2\]](#). Further purification of the crude extract through various chromatographic techniques yielded the pure compound.

## NMR Spectroscopy

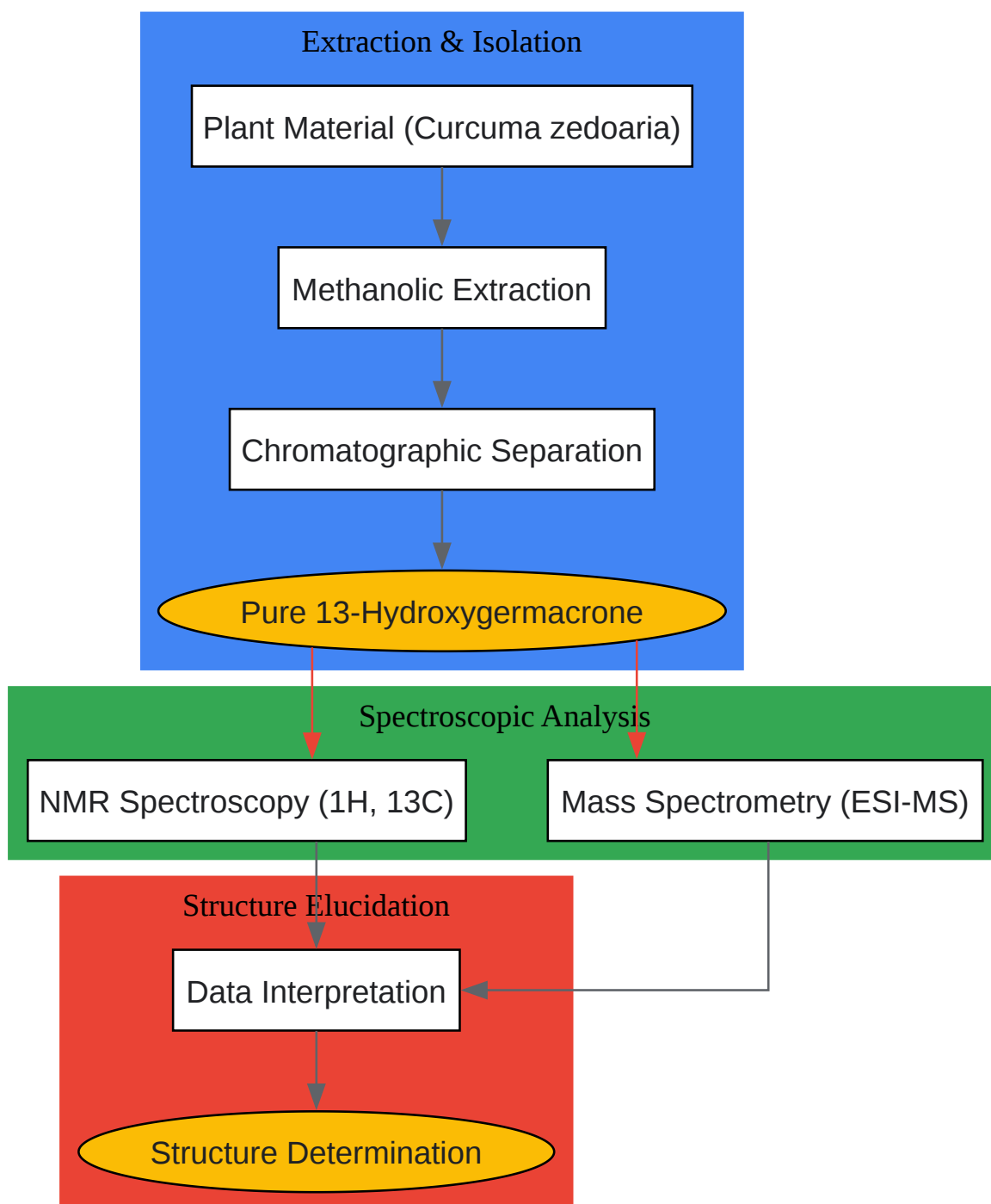
$^1\text{H}$  and  $^{13}\text{C}$  NMR spectra were recorded on a spectrometer operating at a frequency of 500 MHz for  $^1\text{H}$  and 125 MHz for  $^{13}\text{C}$ . Samples were dissolved in deuterated chloroform ( $\text{CDCl}_3$ ), and chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

## Mass Spectrometry

Mass spectral data were obtained using electrospray ionization (ESI) mass spectrometry[\[2\]](#). The molecular ion peak was observed in the positive ion mode.

## Workflow for Spectroscopic Analysis

The general workflow for the isolation and spectroscopic characterization of a natural product like **13-hydroxygermacrone** is depicted in the following diagram.



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Caption: Workflow for the isolation and structural elucidation of **13-Hydroxygermacrone**.

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## References

- 1. Anti-inflammatory sesquiterpenes from Curcuma zedoaria - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. soar-ir.repo.nii.ac.jp [soar-ir.repo.nii.ac.jp]
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